

Natural occurrence of S-Methyl hexanethioate in foods

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Compound of Interest

Compound Name: *S-Methyl hexanethioate*

CAS No.: 2432-77-1

Cat. No.: B1294360

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An In-depth Technical Guide to the Natural Occurrence of **S-Methyl Hexanethioate** in Foods

Abstract

S-Methyl hexanethioate is a volatile sulfur compound that plays a significant role in the aroma profiles of a diverse range of food products. Its potent and complex sensory characteristics, which include fruity, cheesy, and sulfurous notes, make it a key contributor to the desirable flavors of many foods, but also a potential source of off-flavors. This technical guide provides a comprehensive overview of the natural occurrence of **S-Methyl hexanethioate** in foods, its physicochemical and sensory properties, and the biosynthetic and chemical pathways leading to its formation. Furthermore, this guide details state-of-the-art analytical methodologies for the extraction, identification, and quantification of **S-Methyl hexanethioate** in complex food matrices. Factors influencing its concentration in foods, such as microbial activity, food processing, and storage conditions, are also discussed. This document is intended for researchers, scientists, and professionals in the fields of food science, flavor chemistry, and drug development who require a deep technical understanding of this important flavor compound.

Physicochemical and Sensory Properties of S-Methyl Hexanethioate

S-Methyl hexanethioate, a thioester, possesses distinct physicochemical properties that influence its volatility and interaction with food matrices. A summary of these properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C7H14OS	[1]
Molecular Weight	146.25 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	120-122 °C at 0.00 mm Hg; 167-168 °C at 760 mm Hg	[2][3]
Flash Point	60 °C (140 °F)	[2]
Solubility	Soluble in alcohol and oils; water solubility of 1066 mg/L at 25°C (estimated)	[1][2][3]
FEMA Number	3862	[1]

From a sensory perspective, **S-Methyl hexanethioate** is characterized by a complex and potent aroma. Its odor profile is described with a variety of terms, including fruity, ethereal, green, tropical, cabbage, cheesy, and rancid.[3] The perceived aroma is highly dependent on its concentration. At very low levels, it can impart desirable fruity and tropical notes, while at higher concentrations, the cheesy and cabbage-like aromas become more prominent.[3][4] The odor threshold of **S-Methyl hexanethioate** in water is remarkably low, at 0.3 parts per billion, highlighting its significant impact on food flavor even at trace concentrations.[3] Sensory evaluations have specifically noted "green" and "fruity" characteristics, as well as a "cheesy" attribute that is common among S-methyl thioesters with a 2-6 carbon chain length.[5]

Natural Occurrence of S-Methyl Hexanethioate in Foods

S-Methyl hexanethioate has been identified as a naturally occurring volatile compound in a variety of food products, where it contributes to their characteristic aromas. The table below summarizes its presence in different foods.

Food Category	Specific Food	Reference
Fruits	Durian (<i>Durio zibethinus</i>), Guava, Passion fruit, Pineapple, Grapefruit	[1][2][3]
Vegetables	Mushroom	[2][3]
Beverages	Beer, Hop oil	[2][4]
Dairy Products	Cheese (especially Camembert)	[3][5]

In fruits like durian, passion fruit, and pineapple, **S-Methyl hexanethioate** contributes to the complex and often pungent tropical aroma profile.[1][2][3] In the realm of fermented products, it is found in certain types of cheese, where it is associated with the characteristic "cheesy" notes, particularly in Camembert.[3][5] Its presence in beer and hop oil suggests that it can be introduced during the brewing process, potentially influencing the final flavor of the beer with "cabbagy" or "rubbery" off-notes at higher concentrations.[2][4]

Biosynthesis and Formation Pathways of S-Methyl Hexanethioate

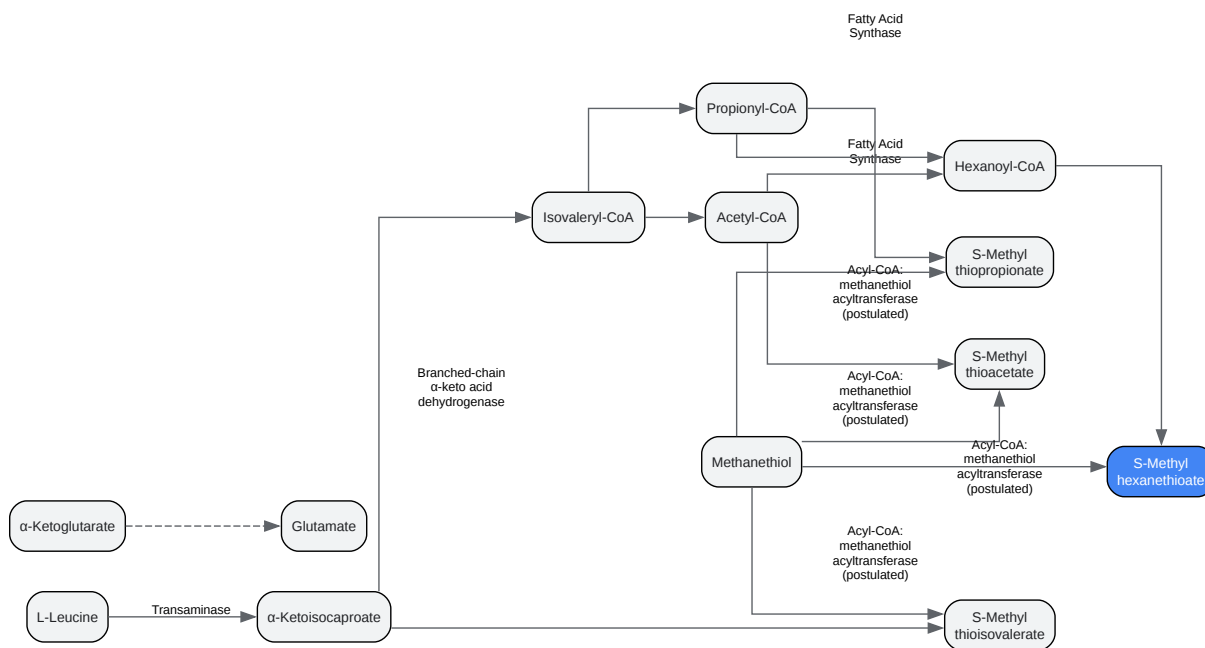
The formation of **S-Methyl hexanethioate** in foods can occur through both enzymatic and non-enzymatic pathways, primarily involving microbial metabolism and chemical reactions during processing and storage.

Microbial Biosynthesis

Microorganisms play a pivotal role in the production of **S-Methyl hexanethioate**, particularly in fermented foods like cheese. Certain bacteria, such as *Brevibacterium anticum* and *Brevibacterium aurantiacum*, are capable of synthesizing S-methyl thioesters from precursors like short-chain fatty acids and branched-chain amino acids.[6] For instance, L-leucine can be

catabolized to produce a variety of S-methyl thioesters, including S-methyl thioisovalerate, S-methyl thioacetate, and S-methyl thioisobutyrate.[6]

The proposed pathway for the formation of **S-Methyl hexanethioate** and other S-methyl thioesters from L-leucine in *Brevibacterium* is illustrated in the diagram below. This process involves the initial transamination of the amino acid, followed by a series of enzymatic conversions that generate acyl-CoA intermediates, which then react with methanethiol to form the corresponding S-methyl thioester.[6]



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Caption: Postulated microbial biosynthetic pathway of **S-Methyl hexanethioate**.

In the fungus *Geotrichum candidum*, the synthesis of short-chain S-methyl thioesters has also been observed.[7] While the formation of S-methyl thioacetate appears to be at least partially enzymatic, involving acetyl-CoA and methanethiol as substrates, the synthesis of longer-chain thioesters like **S-Methyl hexanethioate** from their corresponding acyl-CoA precursors is suggested to be primarily a spontaneous chemical reaction.[7]

Formation in Plants

While the presence of **S-Methyl hexanethioate** is reported in plants like hops and durian, the specific biosynthetic pathways are not as well-elucidated as in microbes.[1] It is likely that the formation involves the methylation of a hexanethioic acid precursor, with S-adenosyl-methionine (SAM)-dependent methyltransferases being potential key enzymes in this process, as they are widely involved in the methylation of various natural products.[8] The precursor, hexanethioic acid, could arise from fatty acid metabolism.

Formation During Food Processing

Thermal processing can lead to the formation of various volatile sulfur compounds. In Brassica vegetables, for example, heating can cause the degradation of S-methyl-L-cysteine sulfoxide (SMCSO) to form compounds like dimethyl trisulfide and dimethyl disulfide.[9] While the direct formation of **S-Methyl hexanethioate** through this specific pathway is not explicitly stated, it highlights the potential for heat-induced reactions involving sulfur-containing precursors to generate a variety of volatile sulfur compounds, which could include thioesters in the presence of suitable acyl donors. The reaction between methanethiol (a degradation product of methionine) and activated forms of hexanoic acid (like acyl-CoA or other esters) during processing is a plausible route for the formation of **S-Methyl hexanethioate**.

Analytical Methodologies for the Determination of S-Methyl Hexanethioate

The accurate identification and quantification of **S-Methyl hexanethioate** in complex food matrices require sophisticated analytical techniques due to its high volatility and often low concentration. Gas chromatography (GC) coupled with a suitable detector is the method of choice.

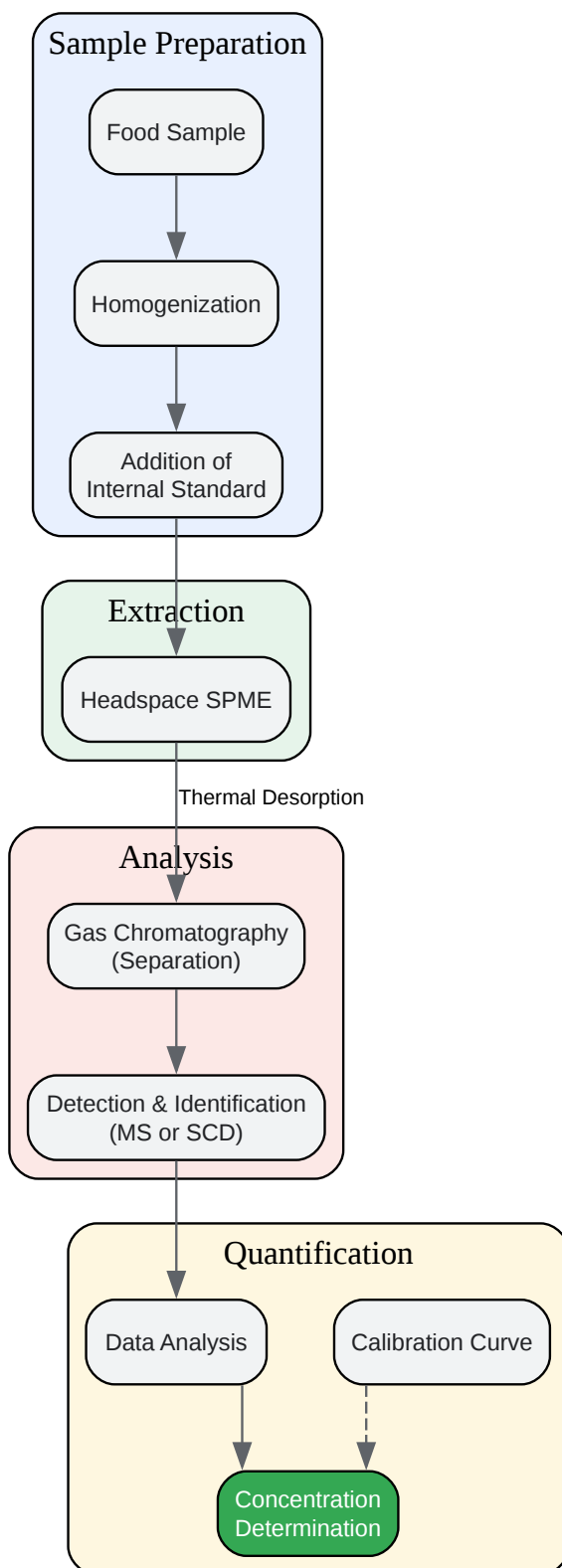
Detailed Experimental Protocol

The following is a generalized step-by-step protocol for the analysis of **S-Methyl hexanethioate** in a food sample:

- Sample Preparation and Homogenization:
 - A representative sample of the food is obtained and homogenized to ensure uniformity. For solid samples, this may involve grinding or blending. Liquid samples may be used directly or after dilution.
- Extraction of Volatile Compounds:
 - Solid-Phase Microextraction (SPME): A fused silica fiber coated with a suitable stationary phase (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS) is exposed to the headspace of the homogenized sample, which may be gently heated to promote volatilization. The volatile compounds, including **S-Methyl hexanethioate**, adsorb to the fiber.
- Gas Chromatographic Separation:
 - The SPME fiber is inserted into the heated injection port of a gas chromatograph, where the adsorbed analytes are thermally desorbed onto the analytical column.
 - A capillary column with a non-polar or medium-polarity stationary phase (e.g., DB-5ms, DB-Wax) is typically used for the separation of volatile compounds.
 - The oven temperature is programmed to ramp up gradually to ensure good separation of the analytes based on their boiling points and affinities for the stationary phase.
- Detection and Identification:
 - Mass Spectrometry (MS): As the separated compounds elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for each compound, allowing for its identification by comparison to a spectral library (e.g., NIST).

- Sulfur Chemiluminescence Detector (SCD): For selective and sensitive detection of sulfur-containing compounds, an SCD can be used. This detector provides an equimolar response to sulfur atoms, which simplifies quantification.
- Quantification:
 - An internal standard (a known amount of a compound not naturally present in the sample, often a deuterated analog) is added to the sample before extraction to correct for variations in extraction efficiency and injection volume.
 - A calibration curve is constructed by analyzing a series of standards containing known concentrations of **S-Methyl hexanethioate**. The concentration in the sample is then determined by comparing its peak area (or area ratio to the internal standard) to the calibration curve.

The following diagram illustrates the general analytical workflow for the determination of **S-Methyl hexanethioate** in food samples.



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